

Application Notes and Protocols for the Use of Diflufenican-d3 Analytical Standards

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Compound of Interest

Compound Name: Diflufenican-d3

Cat. No.: B562990

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These application notes provide detailed protocols and data for the use of **Diflufenican-d3** as an analytical standard and internal standard in chromatography-based analyses. **Diflufenican-d3** is a stable isotope-labeled version of the herbicide Diflufenican, making it an ideal internal standard for quantitative analysis in various matrices. Its use can significantly improve the accuracy and precision of analytical methods by correcting for matrix effects and variations during sample preparation and analysis.^{[1][2]}

Physicochemical Properties

A summary of the key physicochemical properties of Diflufenican and its deuterated analog, **Diflufenican-d3**, is presented below.

Property	Diflufenican	Diflufenican-d3
IUPAC Name	N-(2,4-difluorophenyl)-2-[3-(trifluoromethyl)phenoxy]pyridine-3-carboxamide	N-(2,4-difluorophenyl)-2-[2,4,6-trideuterio-3-(trifluoromethyl)phenoxy]pyridine-3-carboxamide
CAS Number	83164-33-4 ^{[3][4]}	1185009-29-3 ^[5]
Molecular Formula	C ₁₉ H ₁₁ F ₅ N ₂ O ₂	C ₁₉ D ₃ H ₈ F ₅ N ₂ O ₂
Molecular Weight	394.29 g/mol	397.09 g/mol (approx.)

Applications

Diflufenican-d3 is primarily utilized as an internal standard in analytical methods for the determination of Diflufenican residues in various environmental and agricultural samples. Its application is crucial for:

- **Residue Analysis:** Quantifying Diflufenican levels in soil, water, and crops such as wheat and barley to ensure compliance with regulatory limits.
- **Environmental Monitoring:** Assessing the environmental fate and persistence of Diflufenican.
- **Food Safety:** Ensuring that food products do not contain harmful levels of this herbicide.

Experimental Protocols

The following protocols are generalized methodologies for the analysis of Diflufenican using **Diflufenican-d3** as an internal standard. These should be adapted and validated for specific matrices and instrumentation.

Sample Preparation: QuEChERS-based Extraction for Fruit-based Matrices

This protocol is adapted from a method for multi-residue pesticide analysis in fruit jam.

Materials:

- Homogenized sample
- Acetonitrile (ACN)
- Magnesium sulfate (MgSO_4), anhydrous
- Sodium chloride (NaCl)
- Disodium hydrogen citrate
- Trisodium citrate

- Primary-secondary amine (PSA) sorbent
- **Diflufenican-d3** internal standard solution (concentration to be determined based on expected analyte levels)
- Centrifuge tubes (50 mL)
- Centrifuge

Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add a known amount of the **Diflufenican-d3** internal standard solution.
- Add 10 mL of acetonitrile.
- Add 4 g of MgSO₄, 1 g of NaCl, 0.5 g of disodium hydrogen citrate, and 1 g of trisodium citrate.
- Shake vigorously for 1 minute and centrifuge at ≥ 3000 rpm for 5 minutes.
- Take a 2 mL aliquot of the acetonitrile supernatant and transfer it to a new tube containing 300 mg of MgSO₄ and 50 mg of PSA.
- Shake for 1 minute and centrifuge for 5 minutes at ≥ 3000 rpm.
- Transfer an aliquot of the final supernatant for LC-MS/MS analysis.

Sample Preparation: Extraction from Soil

This is a general procedure for the extraction of Diflufenican from soil samples.

Materials:

- Soil sample, sieved
- Acetonitrile (ACN)

- Water, HPLC grade
- **Diflufenican-d3** internal standard solution
- Centrifuge tubes (50 mL)
- Shaker
- Centrifuge

Procedure:

- Weigh 10 g of the sieved soil sample into a 50 mL centrifuge tube.
- Spike the sample with a known amount of the **Diflufenican-d3** internal standard solution.
- Add 20 mL of an acetonitrile/water mixture (e.g., 80:20 v/v).
- Shake vigorously for 30 minutes on a mechanical shaker.
- Centrifuge at ≥ 4000 rpm for 10 minutes.
- Filter the supernatant through a 0.22 μm filter into a vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are typical starting conditions for the chromatographic separation and mass spectrometric detection of Diflufenican.

Liquid Chromatography (LC) Conditions:

Parameter	Recommended Setting
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 2.6 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Methanol or Acetonitrile with 0.1% formic acid
Gradient	Start with a high percentage of A, ramp up to a high percentage of B to elute the analyte, then return to initial conditions. A typical gradient might run over 10-15 minutes.
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 10 µL
Column Temperature	30 - 40 °C

Mass Spectrometry (MS/MS) Conditions:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (Diflufenican)	m/z 395.1
Product Ions (Diflufenican)	To be determined by direct infusion and optimization. A common transition mentioned is 394.07 -> 266.05.
Precursor Ion (Diflufenican-d3)	m/z 398.1
Product Ions (Diflufenican-d3)	To be determined by direct infusion and optimization.
Collision Energy	To be optimized for each transition.

Quantitative Data

The following table summarizes validation data for Diflufenican analysis from a study on wheat and soil.

Matrix	Spiked Level	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Wheat Plant	Level 1	88.2	4.56
Level 2	91.3	3.21	
Wheat Grain	Level 1	85.7	6.00
Level 2	89.4	2.43	
Soil	Level 1	87.5	5.12
Level 2	90.6	3.88	

Note: The specific spiked levels were not detailed in the abstract.

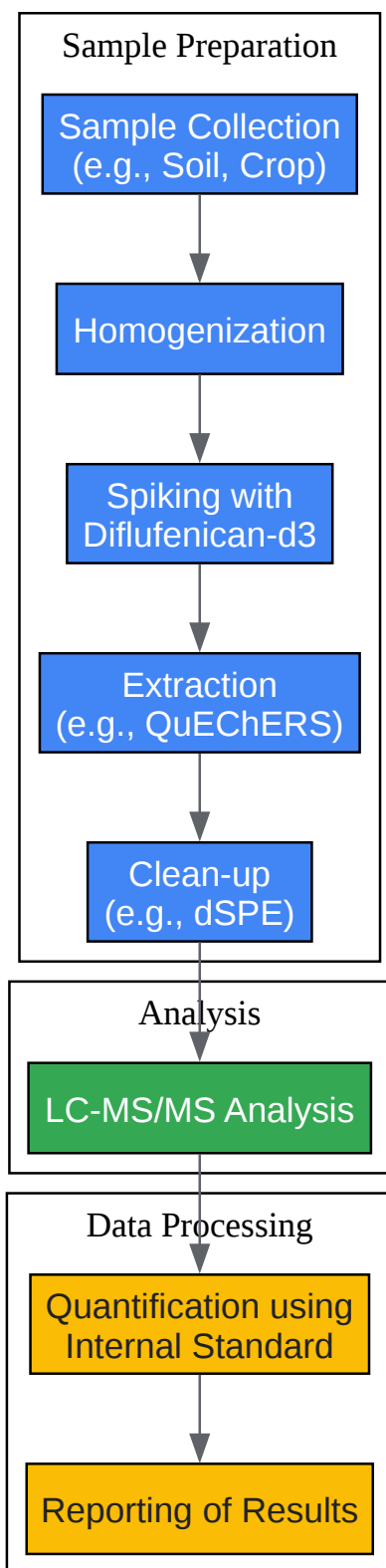
A study on the determination of organochlorine insecticides in ginseng using an isotope-dilution GC-MS method reported the following limits:

Parameter	Value
Limit of Detection (LOD)	0.5 ng/g
Limit of Quantitation (LOQ)	2.0 ng/g

While these values are not for Diflufenican, they provide a general indication of the sensitivity that can be achieved with isotope dilution methods.

Diagrams

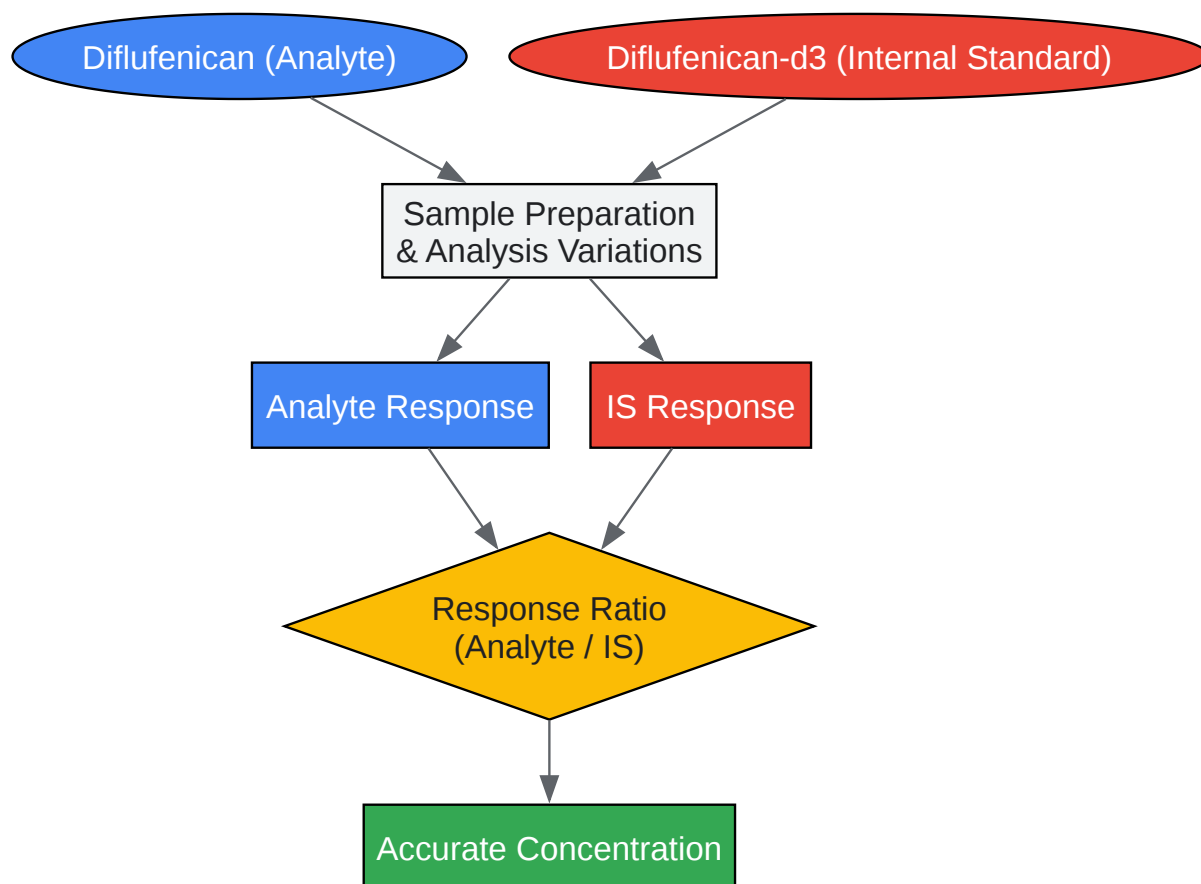
Experimental Workflow for Diflufenican Residue Analysis



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Caption: Workflow for Diflufenican residue analysis.

Logical Relationship of Internal Standard Method



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Caption: Logic of using an internal standard for quantification.

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